

An In-depth Technical Guide to Allyl Thiocyanate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Allyl thiocyanate	
Cat. No.:	B1211113	Get Quote

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Introduction

Allyl thiocyanate (CAS Number: 764-49-8) is an organic compound with the chemical formula C₄H₅NS. It is a constitutional isomer of allyl isothiocyanate (AITC), the compound responsible for the pungent taste of mustard and wasabi. While AITC is well-studied for its biological activities, allyl thiocyanate is significantly less characterized in scientific literature. This guide provides a comprehensive overview of the known technical information for allyl thiocyanate, including its chemical and physical properties, toxicological data, and synthesis protocols. It is important to note the distinction between allyl thiocyanate and allyl isothiocyanate, as the latter is more commonly studied and has a different chemical structure and reactivity. A significant portion of available literature refers to allyl isothiocyanate, even when the synthesis may proceed through allyl thiocyanate as an intermediate.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **allyl thiocyanate** is presented in the table below. These properties are essential for its handling, storage, and use in experimental settings.



Property	Value	Reference
CAS Number	764-49-8	[1]
Molecular Formula	C4H5NS	[1]
Molecular Weight	99.16 g/mol	[1]
IUPAC Name	prop-2-enyl thiocyanate	[1]
Boiling Point	161 °C	[2]
Density	1.056 g/cm ³	[2]
Water Solubility	5350 mg/L at 25 °C (estimated)	[2]
Flash Point	49.1 °C	[2]
XLogP3	1.6	[2]

Toxicological Profile

The toxicological data for **allyl thiocyanate** is limited. The available information suggests that it should be handled with care in a laboratory setting. Below is a summary of the known toxicological data.



Toxicity Metric	Value	Species	Route	Reference
LDLo (Lethal Dose Low)	100 mg/kg	Rat	Intraperitoneal	[2]
GHS Hazard Statements	H226: Flammable liquid and vaporH302: Harmful if swallowedH312: Harmful in contact with skinH315: Causes skin irritationH319: Causes serious eye irritationH332: Harmful if inhaledH335: May cause respiratory irritation	[3]		

Note: Due to the limited specific toxicological data for **allyl thiocyanate**, researchers should handle this compound with the same precautions as its better-characterized and hazardous isomer, allyl isothiocyanate, until more specific information becomes available. This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses, and working in a well-ventilated fume hood.

Experimental Protocols

Synthesis of Allyl Thiocyanate

The most common method for the synthesis of **allyl thiocyanate** is the reaction of an allyl halide (such as allyl bromide or allyl chloride) with a thiocyanate salt (such as potassium thiocyanate or sodium thiocyanate) in a suitable solvent.[4]



Reaction:

CH2=CHCH2-Br + KSCN → CH2=CHCH2-SCN + KBr

Materials:

- Allyl bromide
- Potassium thiocyanate (KSCN)
- Ethanol (as solvent)
- Reflux apparatus
- Distillation apparatus

Procedure: A typical procedure involves the refluxing of allyl bromide with potassium thiocyanate in an ethanol solution.[4] The reaction mixture is heated under reflux for a specified period to allow for the nucleophilic substitution to occur. After the reaction is complete, the resulting mixture is cooled, and the inorganic salt byproduct (e.g., potassium bromide) is removed by filtration. The filtrate, containing the **allyl thiocyanate** product, is then purified, typically by distillation.

It is crucial to note that **allyl thiocyanate** is known to readily undergo thermal rearrangement to form the more stable allyl isothiocyanate, especially at elevated temperatures.[5][6] Therefore, the distillation for purification must be carried out under carefully controlled conditions to minimize this isomerization.

Biological Activity and Signaling Pathways

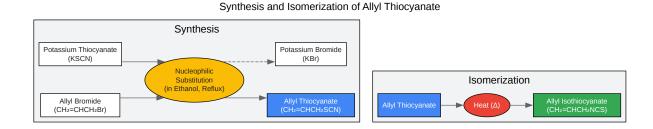
There is a significant lack of information in the peer-reviewed scientific literature regarding the specific biological activities and signaling pathways of **allyl thiocyanate**. The vast majority of research in this area has been conducted on its isomer, allyl isothiocyanate (AITC). AITC is known to possess a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties, and has been shown to modulate various signaling pathways.[7] [8][9]



Given that **allyl thiocyanate** can isomerize to AITC, it is plausible that some of the biological effects observed after administration of what is presumed to be **allyl thiocyanate** could be due to the in-situ formation of AITC. However, without direct comparative studies, it is not possible to definitively attribute specific biological activities to **allyl thiocyanate** itself. Researchers investigating the biological effects of compounds synthesized from allyl halides and thiocyanate salts should be aware of this isomerization and may need to employ analytical techniques to distinguish between the two isomers in their experimental systems.

Logical Workflow: Synthesis and Isomerization of Allyl Thiocyanate

The following diagram illustrates the synthesis of **allyl thiocyanate** from allyl bromide and potassium thiocyanate, followed by its isomerization to allyl isothiocyanate.



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Caption: Synthesis of **Allyl Thiocyanate** and its Isomerization.

Conclusion

Allyl thiocyanate is a chemical compound with defined physical and chemical properties but remains largely uncharacterized in terms of its biological activity and toxicological profile, especially in comparison to its well-known isomer, allyl isothiocyanate. The available data suggests it is a flammable and hazardous substance that should be handled with appropriate



safety precautions. Its primary documented role in the scientific literature is as a synthetic intermediate that can be prepared from allyl halides and thiocyanate salts, and which readily isomerizes to allyl isothiocyanate. For researchers in drug development and related fields, it is critical to be aware of this isomerization and to employ rigorous analytical methods to distinguish between these two compounds in any biological studies. Future research is needed to elucidate the specific biological effects and potential signaling pathways modulated by pure **allyl thiocyanate** to understand its unique contributions, if any, to cellular processes.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Allyl Thiocyanate].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211113#allyl-thiocyanate-cas-number-and-properties]

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